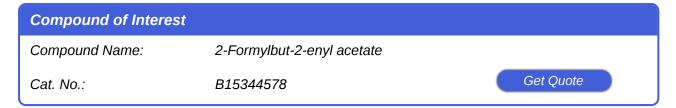


"2-Formylbut-2-enyl acetate" CAS number and identifiers

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An In-depth Technical Guide to 3-Formylbut-2-enyl acetate

This technical guide provides a comprehensive overview of 3-Formylbut-2-enyl acetate, a key intermediate in industrial organic synthesis. The document is intended for researchers, scientists, and professionals in the field of drug development and chemical manufacturing. Please note that the compound is often referred to in literature and commercial listings by various synonyms, and the user's query of "2-Formylbut-2-enyl acetate" is correctly identified as "3-Formylbut-2-enyl acetate".

Chemical Identifiers and Properties

3-Formylbut-2-enyl acetate is a bifunctional organic molecule containing both an aldehyde and an ester group. This dual reactivity makes it a versatile building block in chemical synthesis.[1] The (E)-isomer is the more commonly referenced stereoisomer.



Identifier	Value	Source
CAS Number	14918-80-0	[2]
26586-02-7 ((E)-isomer)	[2][3]	
IUPAC Name	(E)-4-acetoxy-2-methyl-2- butenal	[1]
Synonyms	3-Formylcrotyl acetate, (E)-3- Formylbut-2-enyl acetate, 4- Acetoxy-2-methyl-2-butenal, β- formylcrotyl acetate	[1][2]
Molecular Formula	С7Н10О3	[2]
Molecular Weight	142.15 g/mol	[2]
Physical State	Liquid (at standard conditions)	
Solubility	Soluble in organic solvents like ethanol and ether.	[1]

Synthesis of 3-Formylbut-2-enyl acetate

The primary industrial route for the synthesis of 3-Formylbut-2-enyl acetate is the hydroformylation of 3,4-diacetoxybut-1-ene (3,4-DABE).[4][5] This process is a critical step in the large-scale production of Vitamin A.[4][5] An alternative, though less common, method involves the oxidation of allylic halides.[1]

Experimental Protocol: Hydroformylation of 3,4-diacetoxybut-1-ene

This protocol is a generalized representation based on industrial processes.

Objective: To synthesize 3-Formylbut-2-enyl acetate via the hydroformylation of 3,4-diacetoxybut-1-ene.

Reaction Scheme:



Reagents and Materials:

- 3,4-diacetoxybut-1-ene (3,4-DABE)
- Synthesis gas (a mixture of carbon monoxide and hydrogen)
- Rhodium-based catalyst (e.g., rhodium carbonyl complexes)
- Inert solvent (optional, e.g., benzene, toluene, or an ester)
- High-pressure reactor

Procedure:

- The high-pressure reactor is charged with 3,4-diacetoxybut-1-ene and the rhodium catalyst. An inert solvent may be added if required.
- The reactor is sealed and purged with an inert gas.
- Synthesis gas (CO and H₂) is introduced into the reactor to a pressure of 300 to 1200 atmospheres.[5]
- The reaction mixture is heated to a temperature between 60°C and 120°C, with a preferred range of 80°C to 105°C.[5]
- The reaction is allowed to proceed with vigorous stirring until the desired conversion is achieved. Reaction progress can be monitored by techniques such as gas chromatography.
- Upon completion, the reactor is cooled to room temperature, and the pressure is carefully released.
- The crude product is then purified, typically by distillation, to isolate the 3-Formylbut-2-enyl acetate.

Chemical Reactions of 3-Formylbut-2-enyl acetate

The presence of both an aldehyde and an ester functional group allows 3-Formylbut-2-enyl acetate to participate in a variety of chemical transformations.

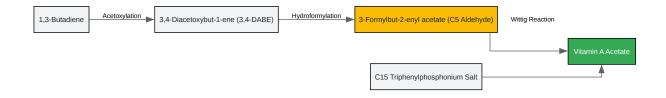


- Oxidation: The aldehyde group can be oxidized to a carboxylic acid.[1]
- Reduction: The aldehyde can be reduced to the corresponding alcohol.[1]
- Nucleophilic Substitution: The ester group can undergo nucleophilic substitution with amines or alcohols.[1]
- Wittig Reaction: This is the most significant reaction in its industrial application, where it serves as the C5 component in the synthesis of Vitamin A.[4]

Role in Vitamin A Synthesis (BASF Process)

The BASF process for Vitamin A synthesis is a classic example of a convergent synthesis, utilizing a C15 + C5 strategy.[4] 3-Formylbut-2-enyl acetate acts as the crucial C5 building block.[4] It reacts with a C15 triphenylphosphonium salt in a Wittig reaction to form the C20 backbone of Vitamin A acetate.[4]

Visualizations Industrial Synthesis of Vitamin A

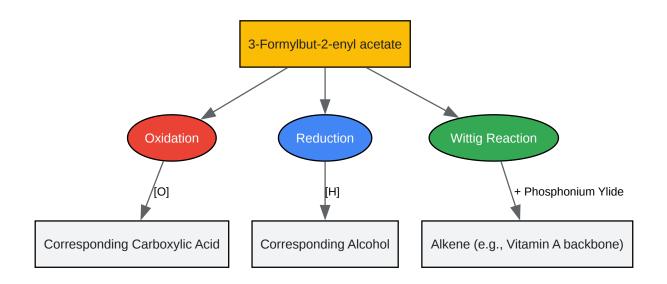


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Caption: Workflow for the industrial synthesis of Vitamin A.

Key Reactions of 3-Formylbut-2-enyl acetate





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